

handling and safety precautions for 4-Fluoro-3-hydroxybenzonitrile

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Compound of Interest

Compound Name: 4-Fluoro-3-hydroxybenzonitrile

Cat. No.: B067627

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Technical Support Center: 4-Fluoro-3-hydroxybenzonitrile

Welcome to the technical support center for **4-Fluoro-3-hydroxybenzonitrile**. This guide is designed for researchers, scientists, and drug development professionals, providing in-depth information on the safe handling and effective use of this versatile chemical intermediate. As a Senior Application Scientist, my goal is to combine technical precision with practical, field-tested advice to ensure both the safety of your experiments and the integrity of your results.

Section 1: Compound Profile and Safety Overview

4-Fluoro-3-hydroxybenzonitrile (CAS: 186590-04-5) is a crucial building block in organic synthesis, particularly valued in the development of novel pharmaceuticals and advanced materials.^[1] Its utility stems from the unique reactivity conferred by its three functional groups: a fluorine atom, a hydroxyl group, and a nitrile group.^[1] However, the same reactivity that makes it valuable also necessitates careful handling and adherence to strict safety protocols.

1.1: Physical and Chemical Properties

A clear understanding of the physical properties of **4-Fluoro-3-hydroxybenzonitrile** is the first step in its safe handling and use.

Property	Value	Source
Molecular Formula	C ₇ H ₄ FNO	[2][3]
Molecular Weight	137.11 g/mol	[2][3]
Appearance	Solid	[2][3][4]
Melting Point	69-72 °C	[1][3][4]
Boiling Point	240.4 ± 25.0 °C at 760 mmHg	[3][4]
Storage Temperature	Room temperature, sealed in a dry place. Some sources recommend 4°C, stored under nitrogen.	[3][4]

1.2: Hazard Identification and Personal Protective Equipment (PPE)

4-Fluoro-3-hydroxybenzonitrile is classified as acutely toxic if swallowed and may cause respiratory irritation.[5] Therefore, a comprehensive PPE plan is non-negotiable.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[6]	Protects against splashes and airborne particles that can cause serious eye damage.[6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a chemically resistant apron or lab coat, and closed-toe shoes.[6]	Prevents skin contact, which can lead to irritation or toxic effects.[5][6] Ensure gloves are appropriate for the specific solvent and breakthrough time.[6]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[6] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.[6]	Minimizes the risk of inhaling dust or vapors, which can cause respiratory irritation.[5]

Section 2: Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling and safety of **4-Fluoro-3-hydroxybenzonitrile**.

Q1: What are the primary hazards associated with **4-Fluoro-3-hydroxybenzonitrile**?

A1: The primary hazards are acute oral toxicity and potential for respiratory irritation.[5] It is crucial to avoid ingestion and inhalation of the compound.

Q2: What is the proper storage procedure for this compound?

A2: It should be stored in a tightly sealed container in a dry, well-ventilated place at room temperature.[3] For long-term storage, some suppliers recommend refrigeration at 4°C under a nitrogen atmosphere to prevent degradation.[4]

Q3: What should I do in case of accidental skin or eye contact?

A3: In case of skin contact, immediately wash the affected area with plenty of soap and water.
[7] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do, and continue rinsing.[8] In both cases, seek medical attention if irritation persists.[7][8]

Q4: How should I dispose of waste containing **4-Fluoro-3-hydroxybenzonitrile**?

A4: Waste containing this compound should be treated as hazardous.[9] It should be collected in a designated, properly labeled container and disposed of through a licensed hazardous waste disposal contractor.[10] Do not empty into drains.[9]

Q5: Can I handle this compound on an open bench?

A5: No. Due to the risk of inhalation, all handling of **4-Fluoro-3-hydroxybenzonitrile** should be conducted in a well-ventilated chemical fume hood.[6]

Section 3: Troubleshooting Guides

This section provides solutions to potential issues you may encounter during your experiments with **4-Fluoro-3-hydroxybenzonitrile**.

3.1: Poor Solubility

Problem: Difficulty dissolving **4-Fluoro-3-hydroxybenzonitrile** in a reaction solvent.

Potential Causes & Solutions:

- **Incorrect Solvent Choice:** While soluble in many organic solvents, its polarity, due to the hydroxyl group, may limit solubility in non-polar solvents.
 - **Solution:** Try a more polar aprotic solvent such as DMF, DMSO, or NMP. For reactions where protic solvents are acceptable, alcohols like ethanol or methanol can be effective.
- **Low Temperature:** Solubility generally decreases at lower temperatures.

- Solution: Gently warm the solvent while stirring to aid dissolution. Ensure the temperature is well below the solvent's boiling point and does not exceed the stability limit of the compound.
- Impure Material: Impurities can sometimes affect solubility.
 - Solution: If possible, verify the purity of your starting material. Recrystallization may be necessary if significant impurities are present.

3.2: Incomplete Reaction or Low Yield

Problem: A reaction involving **4-Fluoro-3-hydroxybenzonitrile** does not go to completion or results in a low yield of the desired product.

Potential Causes & Solutions:

- Inadequate Base for Deprotonation: The hydroxyl group is phenolic and requires a suitable base for deprotonation in reactions like Williamson ether synthesis.
 - Solution: Ensure the base used is strong enough to deprotonate the phenol. Common choices include sodium hydride (NaH), potassium carbonate (K_2CO_3), or cesium carbonate (Cs_2CO_3). The choice of base can be critical and may need optimization.
- Steric Hindrance: The substituents on the aromatic ring may cause steric hindrance, slowing down the reaction rate.
 - Solution: Increase the reaction temperature or prolong the reaction time. Be mindful of potential side reactions at higher temperatures.
- Deactivation of the Aromatic Ring: The fluorine and hydroxyl groups can influence the reactivity of the nitrile group or the aromatic ring in certain reactions.
 - Solution: The synthetic route may need to be redesigned. For example, protecting the hydroxyl group as a silyl ether or another suitable protecting group might be necessary before proceeding with subsequent transformations.

3.3: Unexpected Side Products

Problem: Formation of unexpected byproducts during a reaction.

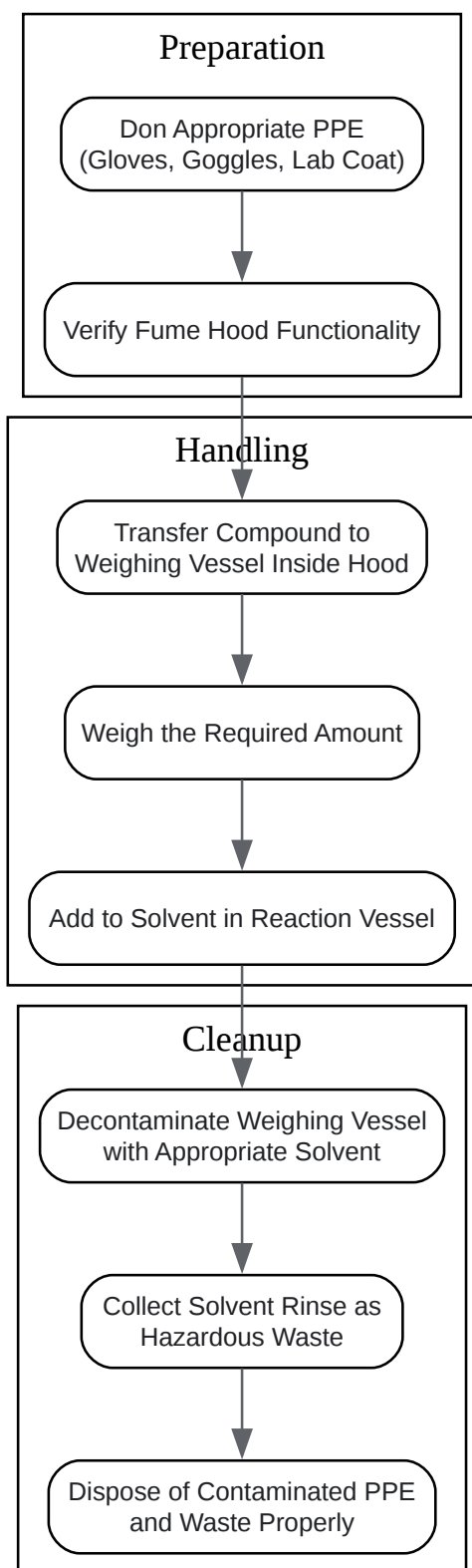
Potential Causes & Solutions:

- Reaction at Multiple Functional Groups: The presence of three functional groups allows for the possibility of reaction at unintended sites.
 - Solution: Employ a protecting group strategy. For instance, if you intend to react at the nitrile group, protecting the hydroxyl group can prevent its interference.
- Hydrolysis of the Nitrile Group: Under strongly acidic or basic conditions, the nitrile group can hydrolyze to a carboxylic acid or an amide.[\[11\]](#)
 - Solution: Carefully control the pH of the reaction mixture. If harsh conditions are unavoidable, consider if the resulting carboxylic acid or amide can be utilized in a subsequent step.
- Polymerization or Decomposition: At elevated temperatures or in the presence of certain catalysts, phenolic compounds can be prone to polymerization or decomposition.
 - Solution: Conduct the reaction at the lowest effective temperature. Monitor the reaction closely for any color changes that might indicate decomposition.

Section 4: Experimental Workflows and Diagrams

Visualizing experimental workflows can enhance safety and reproducibility.

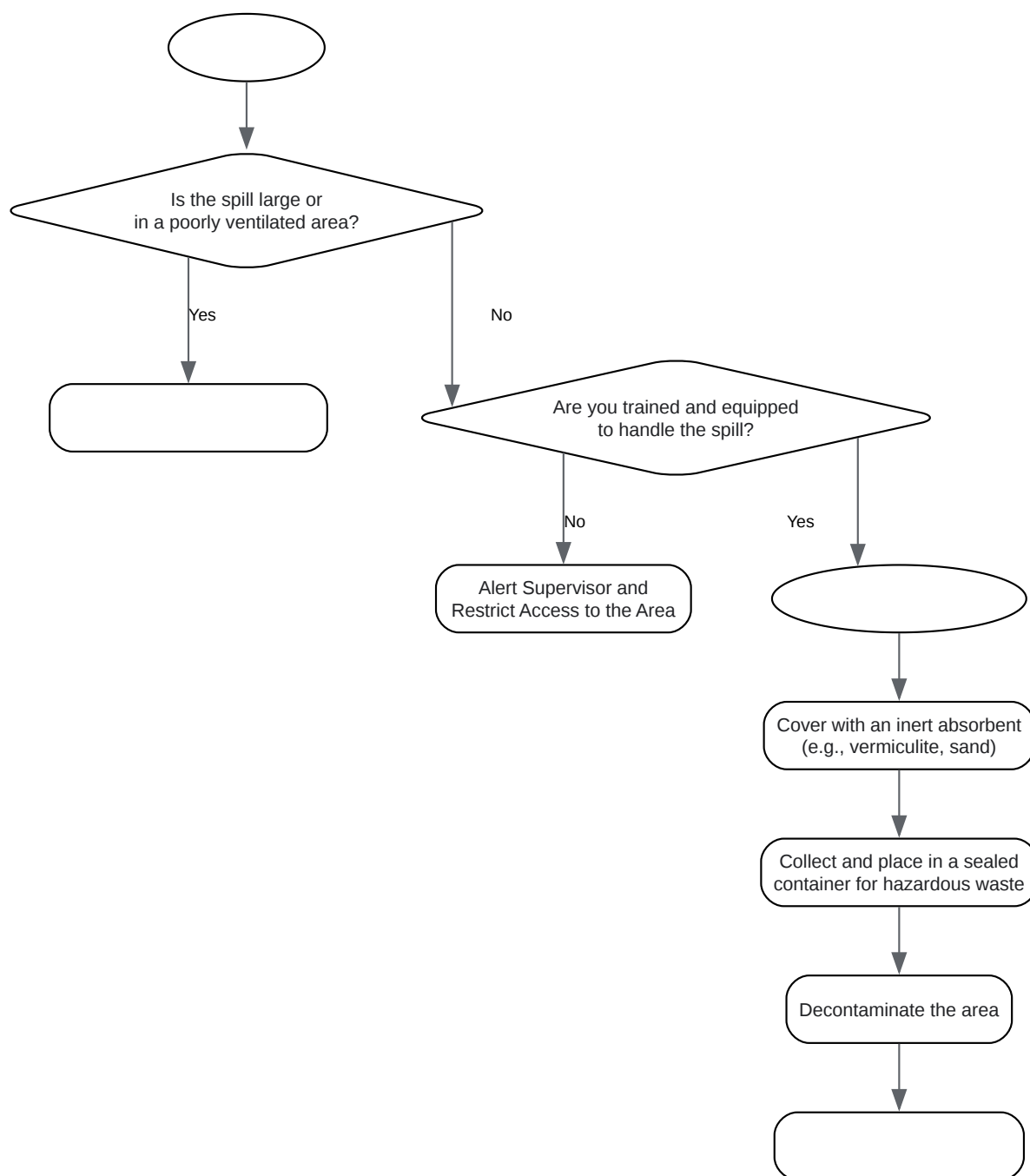
4.1: Safe Handling and Weighing Workflow



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Caption: Workflow for Safely Weighing **4-Fluoro-3-hydroxybenzonitrile**.

4.2: Spill Response Decision Tree



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Caption: Decision Tree for Responding to a Spill.

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